

Application Notes and Protocols for ST-1892: Solution Preparation and Storage

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Compound of Interest

Compound Name: ST-1892

Cat. No.: B15579022

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Introduction

This document provides detailed application notes and protocols for the preparation, storage, and handling of **ST-1892** solutions for research and drug development purposes. **ST-1892** is a novel small molecule inhibitor currently under investigation for its therapeutic potential. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Physicochemical Properties of ST-1892

A summary of the key physicochemical properties of **ST-1892** is presented in Table 1. This information is essential for the correct preparation of solutions and for understanding the compound's behavior in various experimental settings.

Table 1: Physicochemical Properties of **ST-1892**

Property	Value	Notes
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₃	
Molecular Weight	390.43 g/mol	
Appearance	White to off-white crystalline solid	
Solubility	See Section 2 for details.	
DMSO	≥ 50 mg/mL (≥ 128 mM)	
Ethanol	~10 mg/mL	Sonication may be required.
Water	Insoluble	
PBS (pH 7.4)	Insoluble	
Purity (by HPLC)	>98%	

Preparation of ST-1892 Stock Solutions

Proper preparation of stock solutions is the first critical step in any experiment. The following protocols should be followed to ensure the accuracy of the solution concentration and the integrity of the compound.

Materials and Equipment

- **ST-1892** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile pipette tips

Protocol for Preparing a 10 mM DMSO Stock Solution

- Pre-weighing Preparation: Allow the **ST-1892** vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **ST-1892** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.90 mg of **ST-1892**.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **ST-1892** powder.
 - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved.
 - If necessary, briefly sonicate the solution in a water bath to ensure complete dissolution.
- Sterilization (Optional): If the stock solution is to be used in cell culture, it can be sterilized by filtering through a 0.22 μ m syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or polypropylene tubes to minimize freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots as recommended in Section 3.

Storage and Stability of **ST-1892** Solutions

The stability of **ST-1892** is critical for obtaining reliable and reproducible experimental data. The recommended storage conditions are summarized in Table 2.

Table 2: Recommended Storage Conditions for **ST-1892**

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	-20°C	≥ 2 years	Protect from light and moisture.
DMSO Stock Solution	-20°C	Up to 6 months	Avoid repeated freeze-thaw cycles.
-80°C	Up to 1 year	Preferred for long-term storage.	
Aqueous Working Solution	2-8°C	Use within 24 hours	Prepare fresh from stock solution before each experiment. Do not store.

Important Considerations:

- **Light Sensitivity:** **ST-1892** is sensitive to light. All solutions should be stored in amber vials or tubes wrapped in foil to protect them from light exposure.
- **Freeze-Thaw Cycles:** Repeated freezing and thawing of DMSO stock solutions can lead to compound degradation. It is highly recommended to store the stock solution in single-use aliquots.
- **Aqueous Solutions:** **ST-1892** has poor solubility and stability in aqueous solutions. Therefore, it is imperative to prepare aqueous working solutions fresh from the DMSO stock immediately before use. Do not store aqueous solutions of **ST-1892**.

Experimental Protocols: Cell-Based Assays

This section provides a general protocol for treating cells with **ST-1892** in a typical cell-based assay.

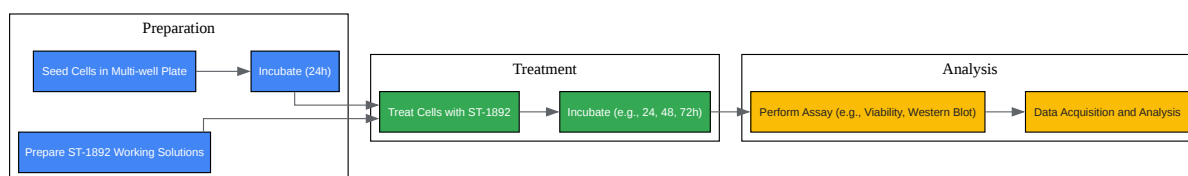
Preparation of Working Solutions

- **Thawing Stock Solution:** On the day of the experiment, thaw a single-use aliquot of the 10 mM **ST-1892** DMSO stock solution at room temperature.

- Serial Dilution: Prepare serial dilutions of the **ST-1892** stock solution in cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.

Cell Treatment Workflow

The following diagram illustrates a typical workflow for a cell-based experiment involving **ST-1892**.

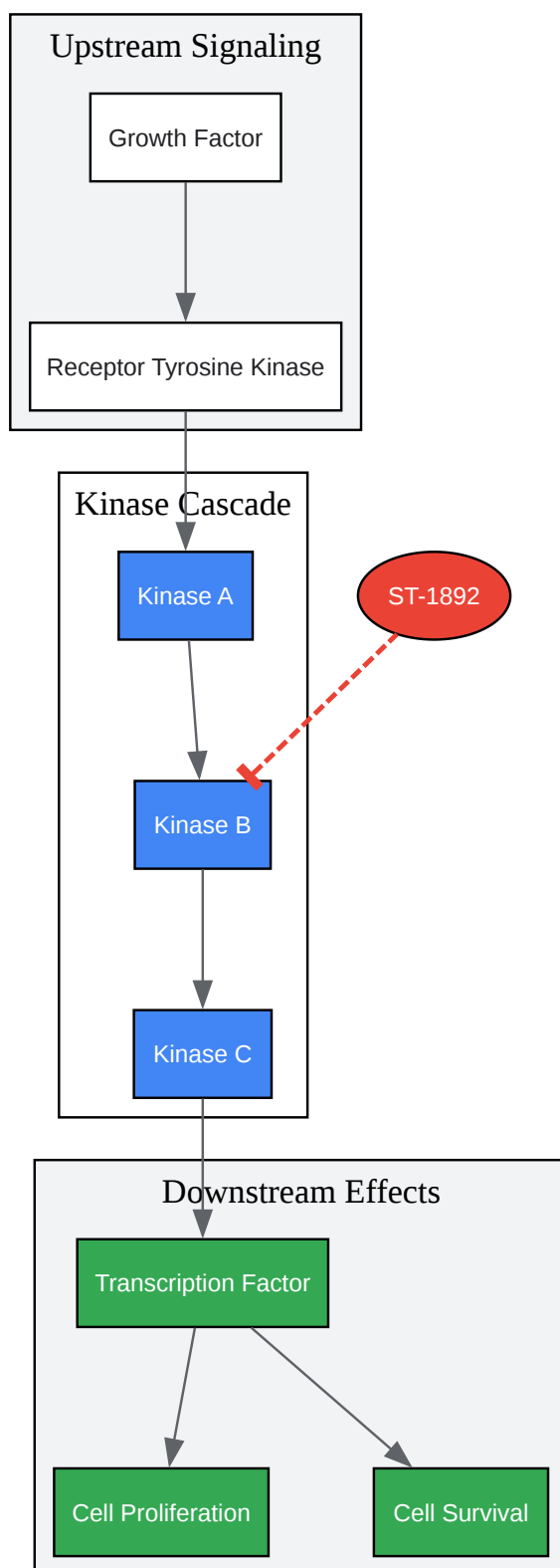


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Caption: Workflow for a typical cell-based assay with **ST-1892**.

Mechanism of Action: Signaling Pathway

ST-1892 is known to be a potent and selective inhibitor of the hypothetical "Kinase Signaling Pathway," which plays a crucial role in cell proliferation and survival. The simplified signaling cascade is depicted below.



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Caption: Simplified signaling pathway inhibited by **ST-1892**.

By inhibiting Kinase B, **ST-1892** disrupts the downstream signaling cascade, leading to the suppression of transcription factors responsible for promoting cell proliferation and survival.

Troubleshooting

Issue	Possible Cause	Recommendation
Precipitate forms in stock solution upon thawing.	Solution may have become supersaturated or absorbed moisture.	Warm the solution to 37°C and vortex or sonicate briefly. If the precipitate does not dissolve, discard the aliquot.
Inconsistent experimental results.	Degradation of ST-1892 due to improper storage or multiple freeze-thaw cycles.	Use a fresh aliquot of ST-1892 stock solution. Prepare aqueous working solutions immediately before use.
Inaccurate concentration of the stock solution.	Recalibrate the analytical balance and prepare a fresh stock solution.	
High background in assays.	High concentration of DMSO in the final working solution.	Ensure the final DMSO concentration is below 0.5% (v/v). Include a DMSO-only vehicle control.

Safety Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **ST-1892** powder and solutions.
- Handling: Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash immediately with plenty of water.
- Disposal: Dispose of **ST-1892** waste according to institutional and local regulations for chemical waste.
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